

Technical Guide: Physicochemical Properties of 3-Bromo-5-(difluoromethyl)pyridine

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Compound of Interest

Compound Name:	3-Bromo-5-(difluoromethyl)pyridine
Cat. No.:	B1330949

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Introduction

3-Bromo-5-(difluoromethyl)pyridine is a halogenated pyridine derivative of interest in medicinal chemistry and drug discovery. Its structural motifs are found in various biologically active molecules. A thorough understanding of its physical properties is crucial for its application in synthesis, formulation, and biological screening. This technical guide provides a summary of the known physical properties of **3-Bromo-5-(difluoromethyl)pyridine** and outlines general experimental protocols for the determination of key physicochemical parameters.

Core Physical Properties

Quantitative data for **3-Bromo-5-(difluoromethyl)pyridine** is limited in publicly available literature. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	<chem>C6H4BrF2N</chem>	
Molecular Weight	208.00 g/mol	[1]
Physical Form	Solid (predicted/from suppliers)	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Experimental Protocols

Due to the lack of specific experimental data for **3-Bromo-5-(difluoromethyl)pyridine**, the following are detailed, generally accepted methodologies for determining the key physical properties of solid organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. It is a critical indicator of purity.[\[1\]](#)

Methodology: Capillary Method[\[2\]](#)

- Sample Preparation: A small amount of the finely powdered solid is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[\[3\]](#)
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting)

are recorded. This range is the melting point of the substance.[2]

- Purity Assessment: A sharp melting point range (typically 0.5-1 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting point range.

Boiling Point Determination (Micro Method)

For small quantities of a substance, a micro boiling point determination can be employed.

Methodology: Siwoloboff Method[4][5]

- Sample Preparation: A few drops of the liquid (or molten solid) are placed in a small-diameter test tube (e.g., a Durham tube). A capillary tube, sealed at one end, is inverted and placed into the liquid.
- Apparatus Setup: The test tube is attached to a thermometer and heated in a suitable bath (e.g., silicone oil).
- Heating: The bath is heated gradually. As the temperature rises, the air trapped in the capillary tube expands and escapes as a slow stream of bubbles.
- Observation: The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heating is stopped.
- Boiling Point Reading: The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The moment the liquid enters the capillary tube, the vapor pressure of the substance is equal to the atmospheric pressure. The temperature at this point is the boiling point of the liquid.[6]

Density Determination

The density of a solid can be determined using a pycnometer, which allows for the precise measurement of the volume of an irregularly shaped solid by measuring the volume of a displaced fluid.

Methodology: Pycnometer Method[7]

- Mass of Empty Pycnometer: The mass of a clean, dry pycnometer is accurately determined (m_1).
- Mass of Pycnometer with Solid: A sample of the solid is placed in the pycnometer, and the total mass is measured (m_2). The mass of the solid is therefore $m_2 - m_1$.
- Mass of Pycnometer with Solid and Liquid: A liquid of known density (ρ_{liquid}), in which the solid is insoluble, is added to the pycnometer to fill it completely. Any air bubbles are removed, and the total mass is measured (m_3).
- Mass of Pycnometer with Liquid: The pycnometer is emptied, cleaned, and filled with the same liquid, and its mass is determined (m_4). The mass of the liquid is $m_4 - m_1$.
- Calculation: The volume of the liquid is calculated ($V_{\text{liquid}} = (m_4 - m_1) / \rho_{\text{liquid}}$). The volume of the solid is determined by the volume of liquid it displaces. The density of the solid (ρ_{solid}) is then calculated using the formula: $\rho_{\text{solid}} = (m_2 - m_1) / [((m_4 - m_1) / \rho_{\text{liquid}}) - ((m_3 - m_2) / \rho_{\text{liquid}})]$

Solubility Determination

Solubility is a qualitative measure of the extent to which a compound dissolves in a particular solvent. It is a crucial parameter for reaction setup, purification, and formulation.

Methodology: Qualitative Assessment[8][9]

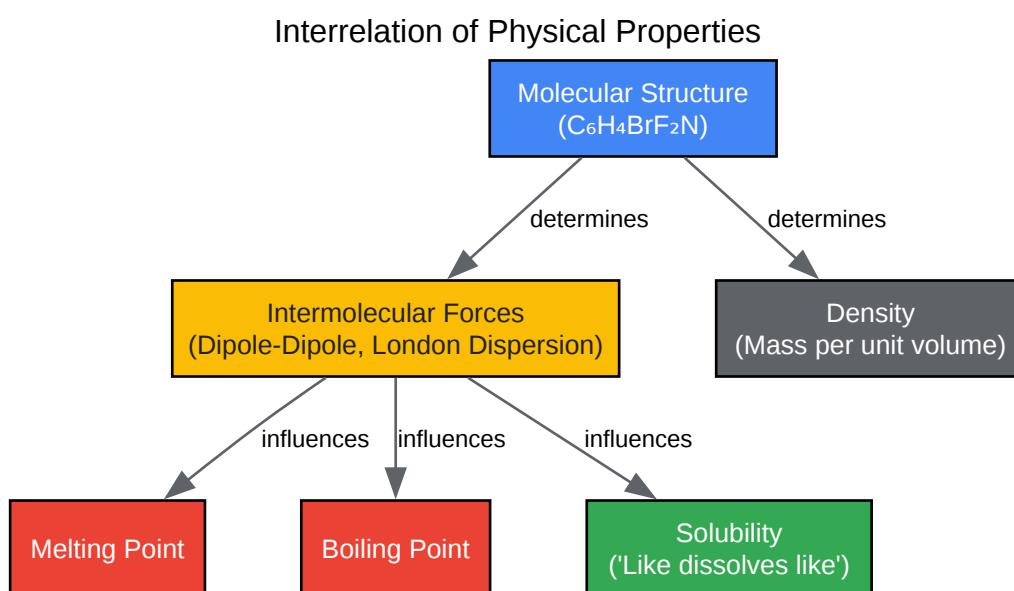
- Sample and Solvent: A small, measured amount of the solid (e.g., 10 mg) is placed in a test tube. A measured volume of the solvent (e.g., 1 mL) is added.
- Observation at Room Temperature: The mixture is agitated vigorously for a set period (e.g., 1-2 minutes). The visual observation of whether the solid has dissolved determines its solubility.
- Heating: If the compound is insoluble at room temperature, the mixture is gently heated to determine if solubility increases with temperature.
- Solvent Panel: This procedure is repeated with a panel of solvents of varying polarities to establish a solubility profile. Common solvents include water, ethanol, acetone, ethyl acetate,

dichloromethane, and hexane.[10]

- Aqueous Solubility with pH Variation: For ionizable compounds, solubility is also assessed in aqueous acidic (e.g., 5% HCl) and basic (e.g., 5% NaOH) solutions to determine the solubility of the corresponding salt forms.[9]

Logical Relationship of Physical Properties

The physical properties of a compound are interconnected and are determined by its molecular structure. The following diagram illustrates these relationships.



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Caption: Relationship between molecular structure and physical properties.

Conclusion

While specific experimental data for **3-Bromo-5-(difluoromethyl)pyridine** is not readily available, this guide provides the foundational information on its known properties and the standard methodologies for determining its key physicochemical characteristics. The provided

protocols serve as a valuable resource for researchers in the accurate measurement and reporting of data for this and similar compounds, facilitating further research and development.

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